

An In-depth Technical Guide to 2-(Pyridin-2-ylamino)ethanol

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Compound of Interest

Compound Name: 2-(Pyridin-2-ylamino)ethanol

Cat. No.: B023244

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties and synthetic methodologies related to **2-(Pyridin-2-ylamino)ethanol**. This compound serves as a valuable building block in medicinal chemistry and materials science. This document outlines its molecular characteristics and provides an exemplary synthetic workflow.

Core Molecular Data

The fundamental molecular properties of **2-(Pyridin-2-ylamino)ethanol** are summarized below. These data are critical for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	138.17 g/mol	[1]
Appearance	Solid	[1] [2]

Experimental Protocols

While specific experimental protocols for the synthesis of **2-(Pyridin-2-ylamino)ethanol** can vary, a general and representative approach involves the reaction of 2-chloropyridine with ethanolamine. Below is a conceptual laboratory-scale synthesis protocol.

Objective: To synthesize **2-(Pyridin-2-ylamino)ethanol**.

Materials:

- 2-chloropyridine
- Ethanolamine
- An appropriate solvent (e.g., N,N-Dimethylformamide - DMF)
- A non-nucleophilic base (e.g., Potassium Carbonate - K_2CO_3)
- Deionized water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

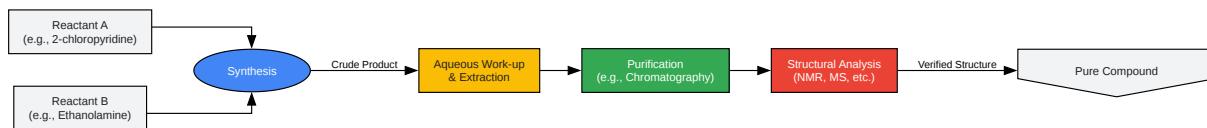
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-chloropyridine and an excess of ethanolamine in DMF.
- Addition of Base: Add potassium carbonate to the mixture. The base will act as a scavenger for the hydrochloric acid formed during the reaction.
- Reaction Conditions: Heat the mixture to reflux and maintain stirring for several hours until the reaction is complete (monitoring by Thin Layer Chromatography - TLC is recommended).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a separatory funnel containing deionized water and ethyl acetate.
 - Separate the organic layer.
 - Wash the organic layer sequentially with deionized water and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
 - Further purification can be achieved by column chromatography or recrystallization to obtain pure **2-(Pyridin-2-ylamino)ethanol**.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of a target compound like **2-(Pyridin-2-ylamino)ethanol**.



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Caption: A generalized workflow for chemical synthesis and purification.

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References

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- 2. chemimpex.com [chemimpex.com]
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